

Stability and Storage of 3,5-Dimethyl-4-nitroisoxazole: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitroisoxazole

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This technical guide provides a comprehensive overview of the available information on the stability and recommended storage conditions for **3,5-Dimethyl-4-nitroisoxazole**. Due to a lack of extensive, publicly available stability studies on this specific molecule, this document also outlines a detailed experimental protocol for a forced degradation study to enable researchers to generate the necessary stability data for their applications.

Physicochemical Properties and Storage

3,5-Dimethyl-4-nitroisoxazole is a solid, appearing as a white to light yellow powder or crystal.^[1] It is soluble in methanol.^{[1][2]} General recommendations for storage are to keep it in a tightly sealed container in a dry, cool, and well-ventilated area.^[3] For prolonged storage, a cool and dark place at temperatures below 15°C is recommended.^[4] It should be stored separately from foodstuff containers and incompatible materials.^[3]

Table 1: Physicochemical Properties of **3,5-Dimethyl-4-nitroisoxazole**

Property	Value	Source
Molecular Formula	C5H6N2O3	[1] [2] [4]
Molecular Weight	142.11 g/mol	[1] [2] [4]
Appearance	White to Light yellow powder to crystal	[1] [4]
Melting Point	61.0 to 69.0 °C	[1] [4]
Boiling Point	241.4 °C	[1] [2]
Flash Point	99.8 °C	[1] [2]
Solubility	Soluble in Methanol	[1] [2]

Table 2: Recommended Storage and Handling Conditions

Condition	Recommendation	Source
Storage Temperature	Room temperature. For long-term storage, a cool (<15°C) and dark place is recommended.	[2] [4] [5]
Atmosphere	Store in a dry environment.	[2] [3]
Container	Tightly closed container.	[3]
Ventilation	Store in a well-ventilated place.	[3]
Handling	Avoid dust formation. Avoid contact with skin and eyes. Use in a well-ventilated area. Use non-sparking tools to prevent fire from electrostatic discharge.	[3]
Incompatibilities	Foodstuff containers and other incompatible materials.	[3]

Known Chemical Reactivity

While specific degradation pathways for **3,5-Dimethyl-4-nitroisoxazole** are not extensively documented, its use as a chemical intermediate provides some insight into its reactivity. The methyl group at the 5-position is known to be reactive due to the electron-withdrawing nitro group at the 4-position. This reactivity is exploited in various chemical reactions, including Knoevenagel condensation, vinylogous nitroaldol (Henry type) reactions, Mannich reactions, and Michael additions.

Proposed Experimental Protocol: Forced Degradation Study

To establish a comprehensive stability profile for **3,5-Dimethyl-4-nitroisoxazole**, a forced degradation study is recommended. The following protocol is based on general principles for stress testing of pharmaceutical substances and can be adapted as needed.

Objective: To identify potential degradation products and pathways, and to develop a stability-indicating analytical method.

3.1. Stress Conditions

- Acid Hydrolysis: Dissolve the compound in a suitable solvent and treat with 0.1 N HCl. Incubate at 60°C for up to 48 hours.
- Base Hydrolysis: Dissolve the compound in a suitable solvent and treat with 0.1 N NaOH. Incubate at 60°C for up to 48 hours.
- Oxidative Degradation: Dissolve the compound in a suitable solvent and treat with 3% hydrogen peroxide. Keep at room temperature for up to 48 hours, protected from light.
- Thermal Degradation (Solid State): Store the solid compound at 70°C for 48 hours.
- Thermal Degradation (Solution): Reflux a solution of the compound in a suitable solvent (e.g., methanol) for 24 hours.
- Photodegradation: Expose a solution of the compound in a photostable, transparent container, as well as the solid compound, to light providing an overall illumination of not less

than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines. A control sample should be wrapped in aluminum foil to protect it from light.

3.2. Analytical Method

A stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), should be developed and validated to separate the parent compound from any degradation products.

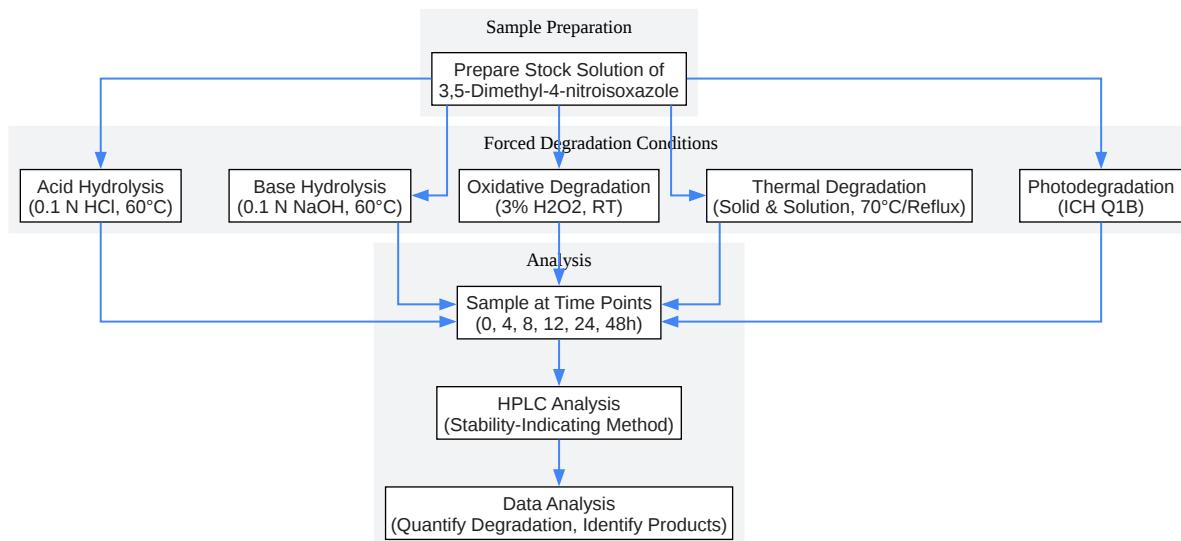
Table 3: Example HPLC Method Parameters for Stability Indicating Analysis

Parameter	Suggested Condition
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	A gradient of acetonitrile and water (with 0.1% formic acid)
Flow Rate	1.0 mL/min
Detection Wavelength	Based on the UV spectrum of the compound (likely in the 250-350 nm range)
Injection Volume	10 µL
Column Temperature	30°C

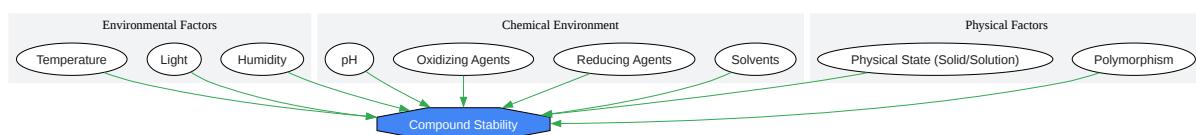
3.3. Sample Analysis

Samples from each stress condition should be analyzed at appropriate time points (e.g., 0, 4, 8, 12, 24, 48 hours) to monitor the degradation of **3,5-Dimethyl-4-nitroisoxazole** and the formation of any degradation products.

Visualizations

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Caption: Workflow for a forced degradation study of **3,5-Dimethyl-4-nitroisoxazole**.



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Caption: Key factors influencing the stability of a chemical compound.

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- To cite this document: BenchChem. [Stability and Storage of 3,5-Dimethyl-4-nitroisoxazole: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073060#stability-and-storage-conditions-for-3-5-dimethyl-4-nitroisoxazole>]

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